

Techniques for Dispersing Amilon in Different Cosmetic Bases: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Amilon*

Cat. No.: *B12751582*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Amilon, a spherical silica functional filler coated with lauroyl lysine, is a key ingredient in modern cosmetic formulations designed to enhance sensory feel, provide a smooth texture, and serve as an alternative to traditional nylon powders. Its hydrophobic nature, imparted by the lauroyl lysine coating, presents unique challenges and opportunities for dispersion within various cosmetic bases. Proper dispersion is critical to unlocking its full potential, ensuring product stability, and delivering a consistent, high-quality end-product.

These application notes provide detailed techniques and protocols for effectively dispersing **Amilon** in a range of cosmetic systems, including oil-in-water (O/W) emulsions, water-in-oil (W/O) emulsions, anhydrous gels, and water-based serums. The following sections offer structured methodologies for formulation development, alongside protocols for evaluating the quality and stability of the final dispersion.

I. Physicochemical Properties of Amilon

A thorough understanding of **Amilon**'s properties is fundamental to selecting an appropriate dispersion strategy.

Property	Value	Significance for Dispersion
INCI Name	Silica (and) Lauroyl Lysine	The lauroyl lysine coating renders the silica particle surface hydrophobic, requiring dispersion in a non-aqueous phase or with the aid of suitable wetting agents.[1][2]
Appearance	Fine, white powder	Proper dispersion is necessary to avoid agglomeration and ensure a smooth, uniform texture in the final product.
Particle Shape	Spherical	The spherical shape contributes to a desirable skin feel and can aid in achieving a more uniform dispersion compared to irregularly shaped particles.
Average Particle Size	10 - 20 μm	This particle size range is generally suitable for cosmetic applications, but effective dispersion is crucial to prevent a gritty feel.
Solubility	Insoluble in water and most organic solvents	Dispersion, rather than dissolution, is the primary mechanism of incorporation into cosmetic bases.[3]

II. Dispersion Techniques for Amilon in Various Cosmetic Bases

The selection of a dispersion technique for **Amilon** is highly dependent on the nature of the cosmetic base. The lauroyl lysine coating makes **Amilon** lipophilic, favoring its dispersion in the

oil phase of emulsions or in anhydrous systems.

A. Oil-in-Water (O/W) Emulsions (e.g., Creams, Lotions)

In O/W emulsions, **Amilon** should be dispersed in the oil phase before emulsification. This ensures that the hydrophobic particles are properly wetted by the oil, preventing clumping when the oil and water phases are combined.

Recommended Technique:

- Pre-dispersion in the Oil Phase: Combine **Amilon** with a portion of the oil phase (e.g., esters, silicones, or natural oils) in a separate vessel.
- Wetting: Use a low-speed propeller mixer to gently wet the **Amilon** particles with the oil. Ensure all the powder is incorporated and there are no dry clumps.
- High-Shear Mixing: Subject the oil-**Amilon** slurry to high-shear mixing (e.g., using a homogenizer or a high-shear mixer) to break down any remaining agglomerates and achieve a fine, uniform dispersion.^{[4][5][6][7]}
- Emulsification: Add the **Amilon**-oil phase dispersion to the water phase with continuous mixing to form the final emulsion.

B. Water-in-Oil (W/O) Emulsions (e.g., Rich Creams, Foundations)

Similar to O/W emulsions, **Amilon** should be incorporated into the continuous oil phase.

Recommended Technique:

- Direct Dispersion: Add **Amilon** directly to the oil phase of the formulation.
- High-Shear Homogenization: Use a high-shear mixer to disperse the **Amilon** within the oil phase until a uniform consistency is achieved.
- Emulsification: Slowly add the water phase to the oil phase under continuous high-shear mixing to form the W/O emulsion.

C. Anhydrous Gels (e.g., Silicone-Based Primers, Oil Gels)

Dispersion in anhydrous systems is generally more straightforward due to the absence of water.

Recommended Technique:

- **Vehicle Selection:** Choose a suitable non-aqueous vehicle with good wetting properties for **Amilon**, such as silicones (e.g., dimethicone, cyclopentasiloxane) or esters.
- **Gradual Incorporation:** Slowly add **Amilon** to the vehicle while mixing with a propeller stirrer.
- **Homogenization:** Once all the powder is incorporated, increase the mixing speed or use a homogenizer to ensure a uniform and stable dispersion.

D. Water-Based Serums and Gels

Incorporating hydrophobic **Amilon** into a water-based system is the most challenging scenario. The use of a wetting agent and high-shear mixing is essential.

Recommended Technique:

- **Wetting Agent Slurry:** In a separate vessel, create a slurry of **Amilon** with a suitable wetting agent (e.g., a low molecular weight ester or a non-ionic surfactant) that is compatible with the final formulation.
- **High-Shear Dispersion:** Subject the slurry to high-shear mixing to ensure the **Amilon** particles are fully coated with the wetting agent.
- **Incorporation into the Water Phase:** Slowly add the **Amilon** slurry to the vortex of the water phase, which should be under vigorous agitation with a high-shear mixer.
- **Thickener Addition:** If the formulation contains a thickener (e.g., carbomer, xanthan gum), it is often best to add the **Amilon** dispersion before the thickener is fully hydrated to allow for better particle mobility and dispersion.

III. Experimental Protocols

A. Protocol for Preparation of an O/W Cream with Amilon

Objective: To prepare a stable O/W cream containing 3% **Amilon** with a smooth and non-gritty texture.

Materials and Equipment:

- Beakers
- Water bath
- Overhead propeller stirrer
- High-shear homogenizer
- Weighing balance
- pH meter
- Microscope with slides and coverslips
- Particle size analyzer
- Centrifuge

Formulation:

Phase	Ingredient	% (w/w)
A (Oil Phase)	Cetearyl Alcohol	3.00
	Glyceryl Stearate	2.00
	Caprylic/Capric Triglyceride	10.00
	Amilon	3.00
B (Water Phase)	Deionized Water	q.s. to 100
	Glycerin	5.00
	Xanthan Gum	0.20
C (Cool-Down Phase)	Phenoxyethanol (and) Ethylhexylglycerin	1.00
	Fragrance	0.10

Procedure:

- In a beaker, combine all ingredients of the oil phase (Phase A) except for **Amilon**. Heat to 75°C in a water bath until all solids are melted.
- Add **Amilon** to the heated oil phase and mix with a propeller stirrer until fully wetted.
- Homogenize the oil phase at 5000 rpm for 5 minutes to ensure uniform dispersion of **Amilon**.
- In a separate beaker, combine the water and glycerin of the water phase (Phase B) and heat to 75°C. Sprinkle in the xanthan gum and mix until fully hydrated.
- Slowly add the oil phase (Phase A) to the water phase (Phase B) under continuous high-shear homogenization (8000 rpm).
- Continue homogenization for 10 minutes to form a stable emulsion.
- Begin cooling the emulsion while stirring with a propeller mixer at a moderate speed.

- When the temperature reaches 40°C, add the ingredients of the cool-down phase (Phase C).
- Continue mixing until the cream is uniform and has cooled to room temperature.
- Adjust the pH if necessary.

B. Protocol for Evaluation of Amilon Dispersion Quality

1. Visual and Sensory Assessment:

- Procedure: Apply a small amount of the final formulation onto a clean glass slide and observe for any visible particles or agglomerates. Spread the product on the back of the hand to assess the texture and feel for any grittiness.
- Acceptance Criteria: A smooth, uniform appearance with no visible particles. A silky, non-gritty feel upon application.

2. Microscopic Analysis:

- Procedure: Place a small drop of the formulation on a microscope slide and cover with a coverslip.^[8] Observe under a light microscope at 100x and 400x magnification. Capture images of the particle distribution.
- Acceptance Criteria: **Amilon** particles should be evenly distributed with minimal agglomerates. The majority of particles should be primary particles rather than large clusters.

3. Particle Size Analysis:

- Procedure: Use a laser diffraction particle size analyzer to determine the particle size distribution of **Amilon** within the cosmetic base.^{[9][10][11][12][13]} The sample may need to be diluted with a suitable solvent that does not affect the formulation's integrity.
- Acceptance Criteria: The particle size distribution should show a narrow peak around the primary particle size of **Amilon** (10-20 µm), with a minimal population of larger particles indicative of agglomeration.

4. Stability Testing:

- Centrifugation Test:
 - Procedure: Place 10g of the formulation into a centrifuge tube and centrifuge at 3000 rpm for 30 minutes at 40°C.[14][15]
 - Acceptance Criteria: No signs of separation, creaming, or sedimentation of **Amilon** particles.[16]
- Accelerated Aging (Temperature Cycling):
 - Procedure: Subject the formulation in its final packaging to three cycles of temperature changes, alternating between -10°C for 24 hours and 45°C for 24 hours.[14][15]
 - Acceptance Criteria: No significant changes in color, odor, viscosity, pH, or signs of separation after three cycles.

IV. Quantitative Data Presentation

The following tables present illustrative data from the evaluation of **Amilon** dispersions in different cosmetic bases.

Table 1: Particle Size Analysis of **Amilon** (3%) in Different Cosmetic Bases

Cosmetic Base	D(10) (µm)	D(50) (µm)	D(90) (µm)	Span [(D(90)-D(10))/D(50)]
O/W Cream	8.5	15.2	28.9	1.34
W/O Lotion	9.1	16.5	31.2	1.34
Anhydrous Gel	7.8	14.1	25.5	1.25
Water-Based Serum	10.2	18.9	45.3	1.86

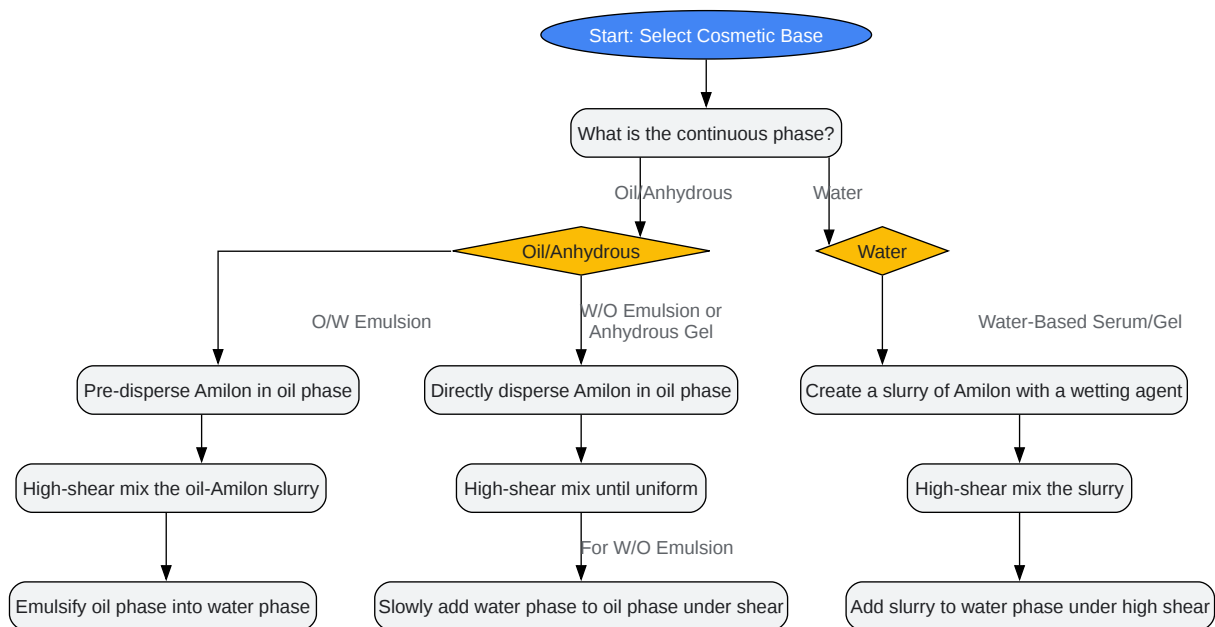
- Interpretation: The anhydrous gel shows the tightest particle size distribution, indicating the most effective dispersion. The water-based serum exhibits a wider distribution and a larger D(90) value, suggesting a higher degree of agglomeration.

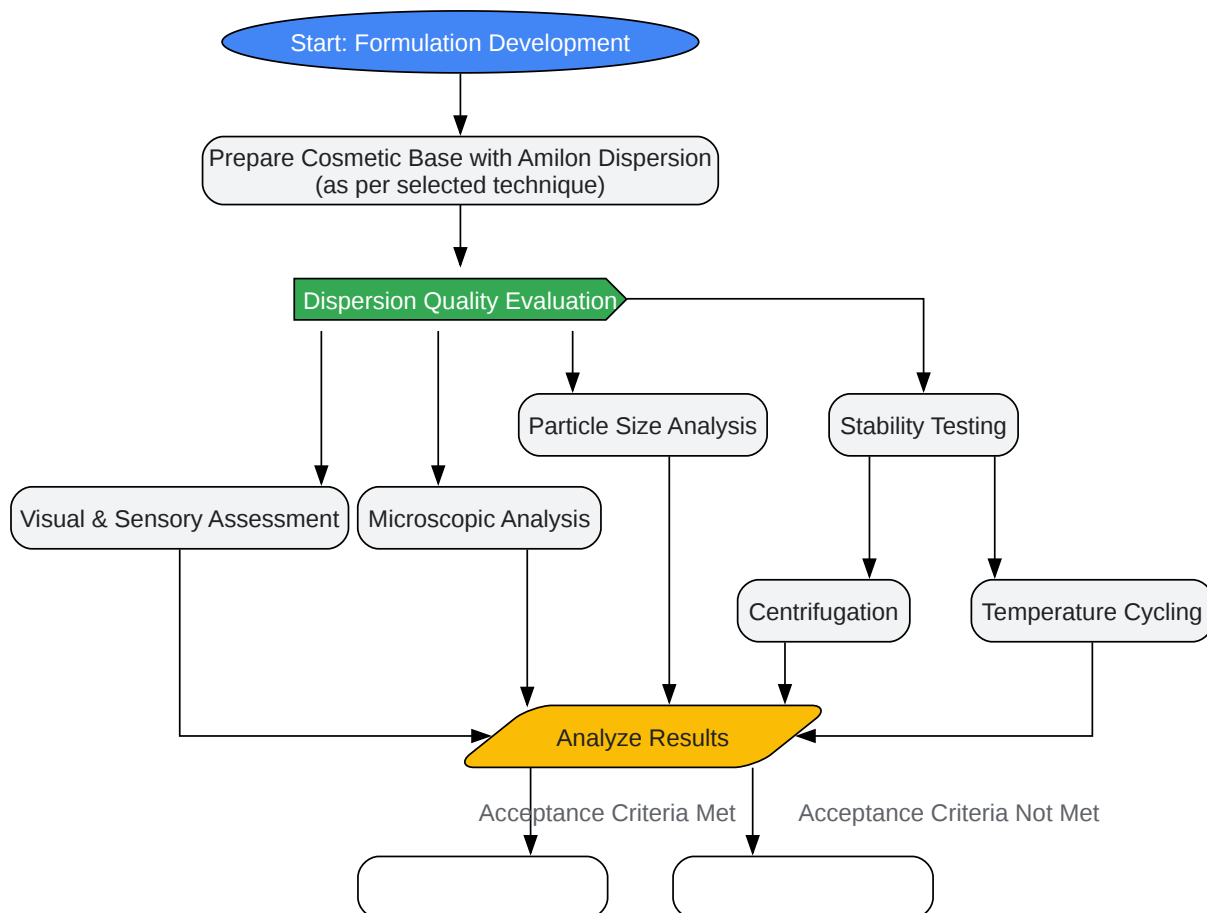
Table 2: Stability Assessment of **Amilon** (3%) Dispersions

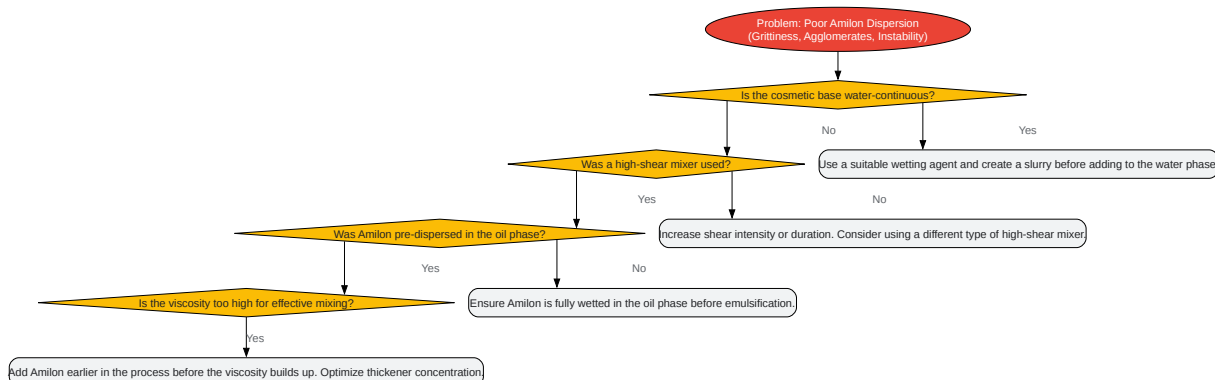
Cosmetic Base	Centrifugation Result (3000 rpm, 30 min)	Accelerated Aging (3 Cycles, -10°C to 45°C)
O/W Cream	No separation	Pass (No significant changes)
W/O Lotion	No separation	Pass (No significant changes)
Anhydrous Gel	No separation	Pass (No significant changes)
Water-Based Serum	Slight sedimentation	Slight increase in viscosity, minor particle settling

- Interpretation: The dispersions in the O/W cream, W/O lotion, and anhydrous gel demonstrate good stability. The water-based serum shows some signs of instability, indicating that the dispersion technique may require further optimization.

V. Visualizations







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. specialchem.com [specialchem.com]
- 2. nbinno.com [nbinno.com]
- 3. lesielle.com [lesielle.com]
- 4. High Shear Mixers: A Guide to Applications in the Cosmetics Industry - Franli Machine [franli.com]
- 5. lienm.com [lienm.com]
- 6. mixers.com [mixers.com]
- 7. quadroliquids.com [quadroliquids.com]
- 8. mdpi.com [mdpi.com]
- 9. horiba.com [horiba.com]
- 10. dailychem.bocsci.com [dailychem.bocsci.com]
- 11. bettersizeinstruments.com [bettersizeinstruments.com]
- 12. stinstruments.com [stinstruments.com]
- 13. azom.com [azom.com]
- 14. makingcosmetics.com [makingcosmetics.com]
- 15. skinconsult.com [skinconsult.com]
- 16. cosmetics.alfa-chemistry.com [cosmetics.alfa-chemistry.com]
- To cite this document: BenchChem. [Techniques for Dispersing Amilon in Different Cosmetic Bases: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12751582#techniques-for-dispersing-amilon-in-different-cosmetic-bases]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com